

Safeguarding Your Research: A Comprehensive Guide to Handling ML 315 Hydrochloride

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Compound of Interest

Compound Name: ML 315 hydrochloride

Cat. No.: B560325

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when working with potent compounds like **ML 315 hydrochloride**. This guide provides essential, immediate safety and logistical information, including detailed operational and disposal plans, to foster a secure and efficient research environment. By offering procedural, step-by-step guidance, we aim to be your preferred source for laboratory safety and chemical handling information, building deep trust by providing value beyond the product itself.

ML 315 hydrochloride is an inhibitor of cdc2-like kinases (Clk) and dual-specificity tyrosine-phosphorylation-regulated kinases (DYRK).[1] Understanding its properties and handling requirements is the first step toward safe and effective research.

Essential Safety Information at a Glance

Proper handling of **ML 315 hydrochloride** begins with a clear understanding of its physical, chemical, and toxicological properties. While specific quantitative data for some parameters are not readily available, the following tables summarize the known information.

Physical and Chemical Properties



| Property | Value |
|-------------------|-------------------|
| Molecular Formula | C18H14Cl3N3O2 |
| Molecular Weight | 410.68 g/mol |
| Appearance | Solid |
| Melting Point | No data available |
| Boiling Point | No data available |
| Solubility | No data available |

Toxicological Data

| Hazard Classification | Description |
|-------------------------------|--|
| Acute Toxicity | No specific LD50 data available. Handle with caution as with all potent small molecule inhibitors. |
| Skin Corrosion/Irritation | Causes skin irritation.[2] |
| Serious Eye Damage/Irritation | Causes serious eye irritation.[2] |
| Respiratory Irritation | May cause respiratory irritation.[2] |

Personal Protective Equipment (PPE): Your First Line of Defense

When handling **ML 315 hydrochloride**, a robust selection of personal protective equipment is non-negotiable. The following table outlines the minimum required PPE.



| PPE Category | Specification |
|--------------------------|---|
| Hand Protection | Chemical-resistant gloves (e.g., nitrile). |
| Eye Protection | Safety glasses with side shields or goggles. |
| Skin and Body Protection | Laboratory coat. |
| Respiratory Protection | Use in a well-ventilated area. A NIOSH- approved respirator may be necessary for handling large quantities or if dust is generated. |

Step-by-Step Operational Protocol for Handling ML 315 Hydrochloride

Adherence to a strict, procedural workflow is critical for minimizing exposure and ensuring the integrity of your experiments.

- 1. Preparation and Weighing:
- Before handling, ensure you are in a designated area, preferably a chemical fume hood, to minimize inhalation exposure.
- Wear all required PPE as outlined in the table above.
- When weighing the solid compound, use a chemical-resistant spatula and a tared weigh boat on an analytical balance.
- Handle the compound gently to avoid generating dust.
- 2. Solution Preparation:
- Slowly add the desired solvent to the solid **ML 315 hydrochloride**.
- Ensure the container is capped and mix by vortexing or gentle agitation until the solid is fully dissolved.



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- Clearly label the container with the compound name, concentration, solvent, and date of preparation.
- 3. Experimental Use:
- When using solutions of ML 315 hydrochloride, employ careful pipetting techniques to avoid splashes and aerosol formation.
- Work over a disposable absorbent bench protector to contain any potential spills.
- · Keep all containers with ML 315 hydrochloride sealed when not in use.
- 4. Spill Management:
- In the event of a small spill, absorb the material with an inert chemical absorbent.
- Collect the contaminated absorbent material into a sealed, properly labeled container for hazardous waste disposal.
- For larger spills, evacuate the area and follow your institution's emergency procedures.

The following diagram illustrates the standard workflow for handling **ML 315 hydrochloride** in a laboratory setting.



Preparation Work in Designated Area (Fume Hood) Don Appropriate PPE Weigh Solid Compound Solution Preparation Add Solvent to Solid Dissolve and Mix Label Solution Container Experimental Use Careful Pipetting Use Absorbent Bench Protector Keep Containers Sealed

Handling Workflow for ML 315 Hydrochloride

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A procedural workflow for the safe handling of ML 315 hydrochloride.



Disposal Plan: Responsible Management of a Potent Kinase Inhibitor

Proper disposal of **ML 315 hydrochloride** and any contaminated materials is a critical final step to ensure environmental safety and regulatory compliance. All waste containing this compound must be treated as hazardous chemical waste.

1. Waste Segregation:

 At the point of generation, segregate all waste contaminated with ML 315 hydrochloride from other laboratory waste streams. This includes unused compound, solutions, and contaminated consumables.

2. Waste Containment:

- Solid Waste: Collect pure ML 315 hydrochloride and grossly contaminated items (e.g., weigh boats, pipette tips, gloves) in a dedicated, leak-proof, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing ML 315 hydrochloride in a separate, compatible, and sealed hazardous waste container. Do not mix with other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.
- Sharps: Any needles or other sharps contaminated with ML 315 hydrochloride must be disposed of in a designated sharps container for chemical waste.

3. Labeling:

- Properly label all waste containers with "Hazardous Waste," the full chemical name "ML 315 hydrochloride," and any other information required by your institution.
- 4. Storage and Disposal:
- Store sealed and labeled waste containers in a designated satellite accumulation area.



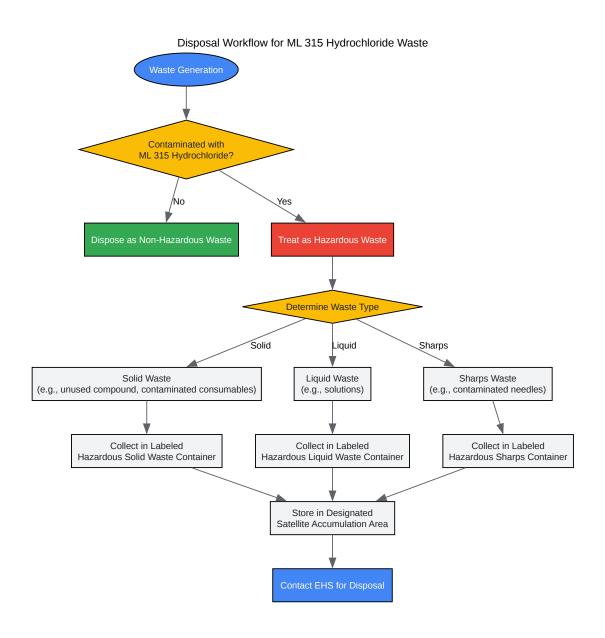
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Arrange for the collection of the hazardous waste through your institution's EHS department
or a licensed hazardous waste disposal contractor. Do not dispose of ML 315 hydrochloride
down the drain or in the regular trash.

The following diagram outlines the decision-making process for the proper disposal of waste contaminated with **ML 315 hydrochloride**.





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A decision-making workflow for the proper disposal of **ML 315 hydrochloride** waste.



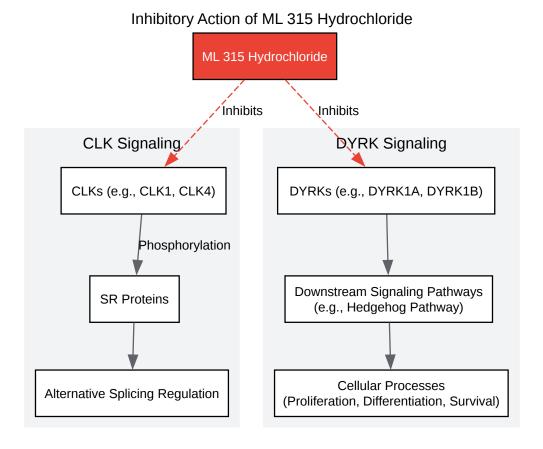
Mechanism of Action: Inhibiting Key Cellular Kinases

ML 315 hydrochloride functions as a potent inhibitor of cdc2-like kinases (CLKs) and dual-specificity tyrosine-phosphorylation-regulated kinases (DYRKs). These kinase families play crucial roles in various cellular processes.

- CLKs are primarily involved in the regulation of pre-mRNA splicing through the phosphorylation of serine/arginine-rich (SR) proteins.[3][4][5]
- DYRKs are implicated in a wide range of cellular signaling pathways, including cell proliferation, differentiation, and survival.[1][6][7]

The diagram below provides a simplified overview of the inhibitory action of **ML 315 hydrochloride** on these signaling pathways.





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ML 315 hydrochloride inhibits CLK and DYRK kinases, impacting key cellular functions.

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